

Essential Guide to Handling Santalol in the Laboratory

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Compound of Interest

Compound Name: Santalol

Cat. No.: B8736038

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **Santalol**, including comprehensive operational and disposal plans. Following these procedural steps will support the safe and effective use of **Santalol** in your research.

Physicochemical and Safety Data

The following table summarizes key quantitative data for **Santalol**, facilitating a quick assessment of its physical and chemical properties.

Property	Value	Source(s)
Appearance	Colorless to pale yellow clear viscous liquid (est)	[1]
Boiling Point	312°C at 760mmHg	[2]
Flash Point	136°C (Closed Cup)	[3]
Specific Gravity	0.968 - 0.990 @ 20°C	[1][3]
Refractive Index	1.503 - 1.509 @ 20°C	[3]
Solubility	Soluble in alcohol, chloroform, dichloromethane, ethyl acetate, DMSO, and acetone. Practically insoluble in water.	[3][4][5]
Oral LD50	>5000 mg/kg	[6]

Hazard Identification and Personal Protective Equipment (PPE)

Santalol is classified as a skin sensitizer and may cause an allergic skin reaction.[2][3] It is also considered harmful to aquatic life with long-lasting effects.[3] Adherence to proper PPE guidelines is critical to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment	Source(s)
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield may also be appropriate.	[2] [7]
Skin Protection	Chemical-resistant, impervious gloves (e.g., PVC). Gloves must be inspected prior to use. Wear fire/flammable resistant and impervious clothing. A complete suit protecting against chemicals may be necessary depending on the scale of work.	[2] [7] [8]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA approved full-face respirator with appropriate cartridges (e.g., type ABEK (EN 14387)). In conditions of high airborne contaminant concentrations, a positive-pressure supplied air respirator may be required.	[2] [6] [7]

Procedural Guidance for Handling and Storage

Safe handling and storage are crucial for maintaining the integrity of **Santalol** and the safety of laboratory personnel.

Handling:

- Ventilation: Always handle **Santalol** in a well-ventilated area.[\[2\]](#) Local exhaust ventilation may be necessary to control exposure.[\[9\]](#)

- **Avoid Contact:** Avoid contact with skin and eyes.[2] Do not breathe dust, fume, gas, mist, vapors, or spray.[3][7]
- **Hygiene:** Practice good industrial hygiene. Wash hands before breaks and at the end of work.[7] Do not eat, drink, or smoke when using this product.[10] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[3]
- **Ignition Sources:** Keep away from heat, sparks, open flames, and hot surfaces.[10][11] Use non-sparking tools to prevent fire caused by electrostatic discharge.[2]

Storage:

- **Container:** Store in a tightly closed, original container.[2][12]
- **Location:** Keep in a dry, cool, and well-ventilated place.[2]
- **Incompatibilities:** Store apart from foodstuff containers and incompatible materials such as strong oxidizing agents.[2][9]

Emergency Procedures and Disposal Plan

Properly managing spills and waste is a critical component of laboratory safety.

First Aid Measures:

- **If on Skin:** Immediately wash off with soap and plenty of water.[2] If skin irritation or a rash occurs, seek medical advice.[3] Remove contaminated clothing.[2]
- **If in Eyes:** Rinse cautiously with water for at least 15 minutes.[2] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[6]
- **If Inhaled:** Move the person to fresh air and keep at rest.[8] If symptoms develop, seek medical attention.[9]
- **If Swallowed:** Rinse mouth with water. Do not induce vomiting.[2] Call a doctor or Poison Control Center immediately.[2]

Spill and Leak Procedures:

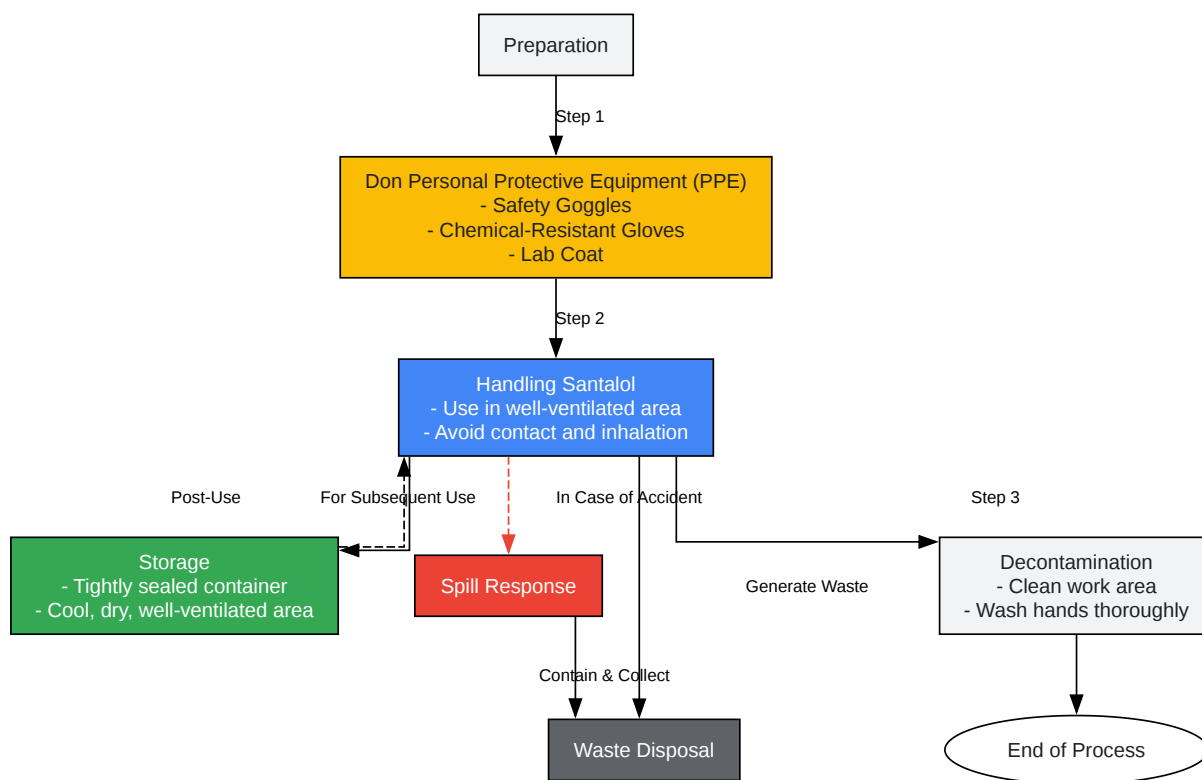
- Evacuate: Evacuate personnel to a safe area.[\[2\]](#)
- Ventilate: Ensure adequate ventilation.[\[2\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so.[\[2\]](#) Absorb with inert material such as sand or earth and collect for disposal.[\[9\]](#)[\[13\]](#)
- Environmental Protection: Do not let the chemical enter drains, as it can be harmful to aquatic life.[\[2\]](#)[\[3\]](#)

Disposal:

- Dispose of **Santalol** and its container in accordance with all federal, state, and local environmental regulations.[\[3\]](#) Recycling is preferred to disposal or burning.[\[3\]](#) Contaminated packaging should be emptied thoroughly and may be recycled.[\[3\]](#)

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Santalol**, from preparation to disposal.



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Diagram: Workflow for the safe handling of **Santalol**.

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